

# Technical Guide: (E)-3-(Dimethylamino)-2-methylprop-2-enal

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## Compound of Interest

**Compound Name:** 3-Dimethylamino-2-methyl-2-propenal

**Cat. No.:** B1144346

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IUPAC Name: (E)-3-(dimethylamino)-2-methylprop-2-enal

This technical guide provides an in-depth overview of (E)-3-(dimethylamino)-2-methylprop-2-enal, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its synthesis, chemical properties, and applications in the synthesis of pharmaceuticals and heterocyclic compounds.

## Chemical and Physical Properties

(E)-3-(dimethylamino)-2-methylprop-2-enal is a solid organic compound.<sup>[1]</sup> Its key properties are summarized in the table below for easy reference.

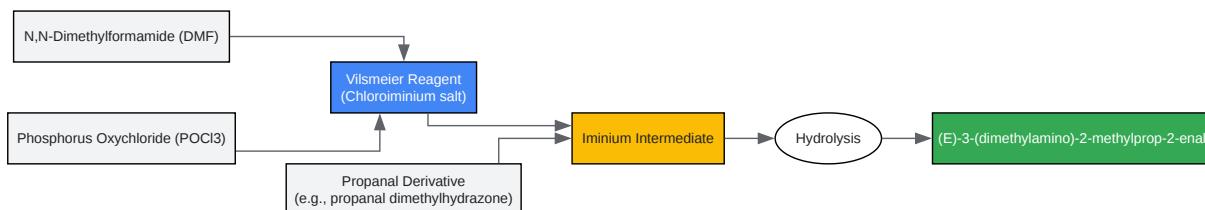
Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO	[2][3]
Molecular Weight	113.16 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	34-38 °C	[1]
Boiling Point	110-115 °C at 1 mmHg	[1]
Density	0.971 g/mL at 25 °C	[1]
Flash Point	113 °C (closed cup)	[1]
CAS Number	19125-76-9	[1]

## Synthesis

The primary method for synthesizing (E)-3-(dimethylamino)-2-methylprop-2-enal is the Vilsmeier-Haack reaction.[4][5][6][7] This reaction involves the formylation of an active methylene compound, in this case, propanal or a derivative, using a Vilsmeier reagent. The Vilsmeier reagent is typically formed *in situ* from a substituted amide, such as N,N-dimethylformamide (DMF), and an acid chloride, like phosphorus oxychloride (POCl<sub>3</sub>) or thionyl chloride (SOCl<sub>2</sub>).[6][8]

## Vilsmeier-Haack Reaction Workflow

The logical workflow for the Vilsmeier-Haack synthesis of (E)-3-(dimethylamino)-2-methylprop-2-enal is illustrated below.



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Caption: Vilsmeier-Haack synthesis of (E)-3-(dimethylamino)-2-methylprop-2-enal.

## Experimental Protocol: Vilsmeier-Haack Reaction

The following is a representative experimental protocol for the Vilsmeier-Haack formylation.

### Materials:

- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- An electron-rich alkene (e.g., propanal dimethylhydrazone)
- Sodium acetate
- Diethyl ether ( $\text{Et}_2\text{O}$ )
- Water
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography

### Procedure:

- Formation of the Vilsmeier Reagent: In a flask maintained at 0 °C, add phosphorus oxychloride dropwise to N,N-dimethylformamide (DMF). The reaction is exothermic and results in the formation of the chloroiminium salt, known as the Vilsmeier reagent.[5]
- Formylation: To a solution of the propanal derivative in DMF, add the prepared Vilsmeier reagent at 0 °C.
- Reaction: Allow the mixture to stir at room temperature for several hours to ensure the completion of the reaction.

- Hydrolysis: Quench the reaction by adding an aqueous solution of sodium acetate at 0 °C and stir for a short period.
- Extraction: Dilute the reaction mixture with water and extract the product with diethyl ether.
- Work-up: Wash the combined organic layers with brine and dry over anhydrous sodium sulfate.
- Purification: After filtering, concentrate the filtrate under reduced pressure. Purify the resulting residue by silica gel column chromatography to obtain the final product.

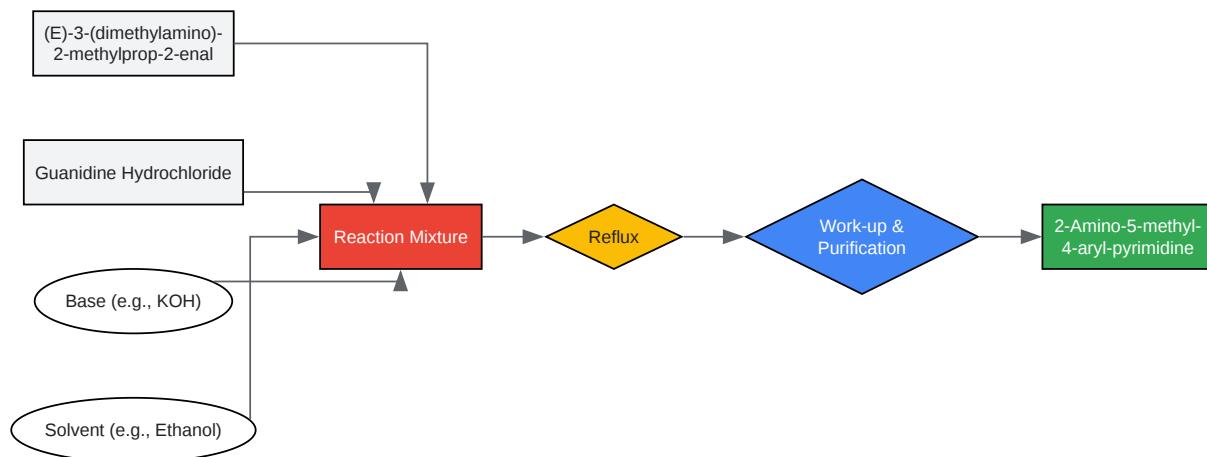
## Applications in Drug Development and Organic Synthesis

(E)-3-(dimethylamino)-2-methylprop-2-enal is a valuable building block in the synthesis of various heterocyclic compounds and is a key intermediate in the production of the cholesterol-lowering drug, fluvastatin.[\[9\]](#)

## Synthesis of Pyrimidine Derivatives

This compound can be used to synthesize pyrimidine derivatives through condensation reactions with guanidine or its derivatives. The general reaction involves the cyclization of the  $\alpha,\beta$ -unsaturated aldehyde with the amidine group of guanidine.

The logical workflow for the synthesis of a 2-aminopyrimidine derivative is outlined below.



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Caption: Synthesis of 2-aminopyrimidine derivatives.

The following protocol is adapted from general procedures for the synthesis of pyrimidines from chalcones and guanidine.

Materials:

- (E)-3-(dimethylamino)-2-methylprop-2-enal
- Guanidine hydrochloride
- Potassium hydroxide (KOH)
- Ethanol
- Crushed ice
- Water

Procedure:

- Reaction Setup: Dissolve (E)-3-(dimethylamino)-2-methylprop-2-enal and guanidine hydrochloride in ethanol.
- Addition of Base: Add a solution of potassium hydroxide to the mixture.
- Reflux: Heat the reaction mixture to reflux for several hours.[\[7\]](#)
- Precipitation: After cooling, pour the reaction mixture into crushed ice.
- Isolation and Purification: Filter the resulting precipitate, wash with water, dry, and recrystallize from ethanol to obtain the purified pyrimidine derivative.[\[7\]](#)

## Intermediate in Fluvastatin Synthesis

(E)-3-(dimethylamino)-2-methylprop-2-enal is a precursor to a key intermediate in an improved manufacturing process for the drug fluvastatin.[\[9\]](#) The synthesis involves a condensation reaction of an indole derivative with the dianion of tert-butyl acetoacetate.

## Biological Activity and Cellular Targets

Currently, there is a lack of specific data on the direct biological activity and cellular signaling pathways modulated by (E)-3-(dimethylamino)-2-methylprop-2-enal. However, as an  $\alpha,\beta$ -unsaturated aldehyde, it belongs to a class of compounds known for their chemical reactivity and potential biological effects.

$\alpha,\beta$ -Unsaturated aldehydes are known to be reactive electrophiles that can form covalent adducts with cellular nucleophiles, such as the thiol groups in cysteine residues of proteins and glutathione.[\[10\]](#)[\[11\]](#)[\[12\]](#) This reactivity is the basis for their biological effects, which can include cytotoxicity. The toxicity of these compounds is often mediated through protein damage.[\[13\]](#) Highly toxic  $\alpha,\beta$ -unsaturated aldehydes tend to inactivate cells primarily through protein damage, while less toxic ones may also induce DNA damage.[\[13\]](#)

The cellular response to  $\alpha,\beta$ -unsaturated aldehydes can involve the activation of detoxification pathways and antioxidant responses.[\[14\]](#) Further research is needed to elucidate the specific biological targets and pharmacological profile of (E)-3-(dimethylamino)-2-methylprop-2-enal.

## Safety Information

(E)-3-(dimethylamino)-2-methylprop-2-enal is classified as an irritant.[1][15]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

It is essential to handle this compound in a well-ventilated area and use appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.

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